

Synthesis of Disodium p-Phenolsulfonate: A Technical Guide

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Compound of Interest

Compound Name: Disodium p-phenolsulfonate

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This in-depth technical guide provides a comprehensive overview of the synthesis of **disodium p-phenolsulfonate**. The document outlines the chemical reactions, experimental protocols, and quantitative data pertinent to this process, tailored for professionals in research and development.

Introduction

Disodium p-phenolsulfonate is the disodium salt of p-phenolsulfonic acid. The synthesis is a two-step process involving the sulfonation of phenol to produce p-phenolsulfonic acid, followed by neutralization with a sodium base to yield the final product. The initial sulfonation of phenol is a classic example of an electrophilic aromatic substitution reaction, where the regioselectivity is highly dependent on the reaction temperature.

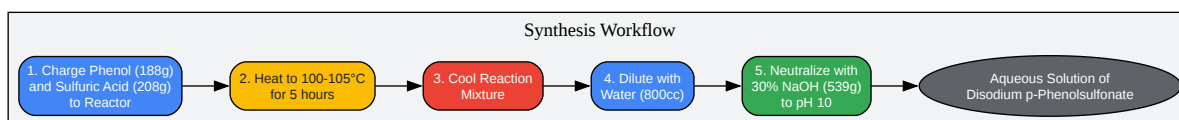
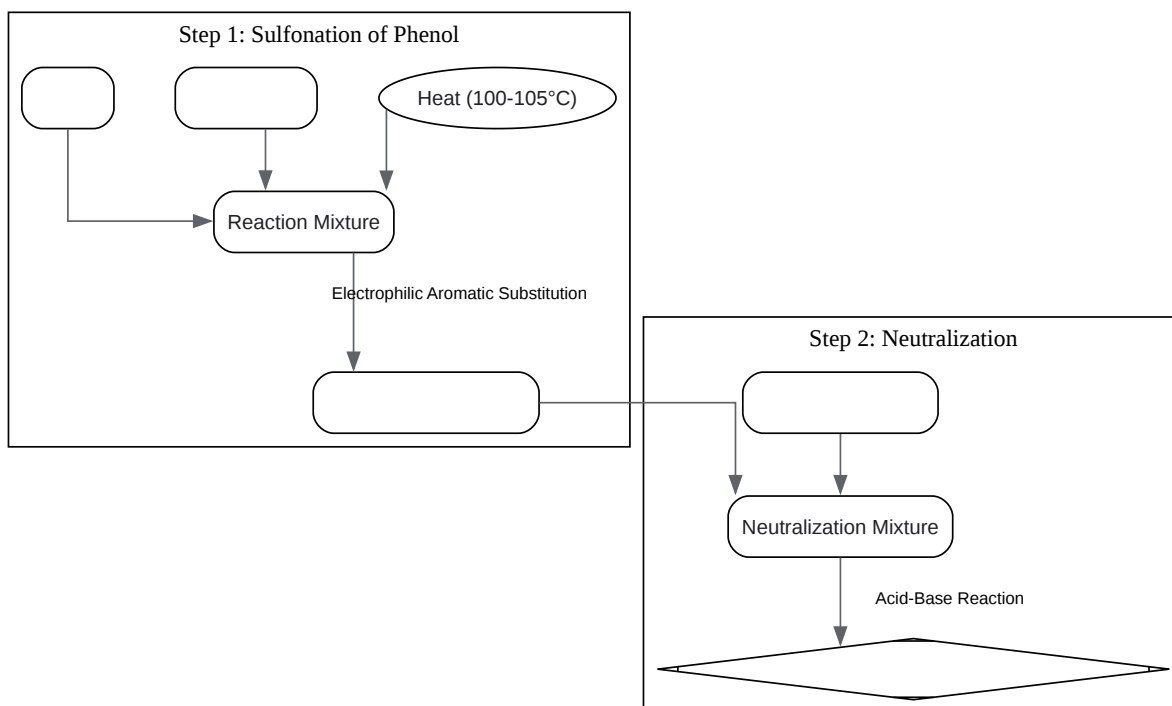
Reaction Pathway

The synthesis proceeds via two main chemical transformations:

- **Sulfonation of Phenol:** Phenol reacts with concentrated sulfuric acid. At higher temperatures (approximately 100-105°C), the thermodynamically more stable para-isomer, p-phenolsulfonic acid, is the major product.^{[1][2][3]} At lower temperatures, the ortho-isomer is favored.^{[1][3]}

- Neutralization: The resulting p-phenolsulfonic acid is then neutralized with a sodium base, such as sodium hydroxide, to form **disodium p-phenolsulfonate**.

Below is a diagram illustrating the logical relationship of the synthesis process.



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References

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- 2. Phenol on sulphonation at 100°C gives: (a) o-phenol sulphonic acid (b) p-phenol sulphonic acid (c) m-phenol sulphonic acid (d) o- and p-phenol sulphonic acid [vedantu.com]
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